

Application Notes and Protocols: SEM Analysis of the Shofu Hybond-Dentin Interface

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Compound of Interest

Compound Name: *Shofu Hybond*

Cat. No.: *B1166243*

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Introduction

This document provides detailed application notes and protocols for the scanning electron microscope (SEM) analysis of the interface between **Shofu Hybond**-series glass ionomer cements and dentin. Shofu's Hybond line of products are known for their chemical bonding to tooth structure, fluoride release, and biocompatibility.^{[1][2]} Understanding the micromorphology of the adhesive interface is crucial for evaluating the performance and longevity of dental restorations.

Disclaimer: While extensive research has been conducted on the dentin-cement interface, specific quantitative data from peer-reviewed literature detailing the shear bond strength, interfacial gap dimensions, and resin tag length for the **Shofu Hybond**-dentin interface through SEM analysis is not readily available. The data presented in this document is a compilation of known properties of **Shofu Hybond** products and representative findings from studies on other glass ionomer and resin-modified glass ionomer cements. This information is intended to provide a comparative baseline for researchers.

Data Presentation

Shofu Hybond Cement Properties

Property	Shofu Hy-Bond Glaslonomer CX	Shofu Hy-Bond Resiglass (RMGI)
Composition	Fluoroaluminosilicate glass, polyacrylic acid solution[1]	Fluoroaluminosilicate glass, polyacrylic acid, 2-HEMA[3][4]
Film Thickness	18 µm[2][5]	12 µm[3][4][6]
Key Features	Chemical bond to tooth structure, high fluoride release, radiopaque[1][2][5]	Chemical bond, fluoride release, improved fracture toughness, low solubility[6][7]
Working Time	Long working time with snap-set reaction[5][8]	3 minutes 30 seconds[3][4]
Setting Time	-	7 minutes[3][4]

Representative Quantitative Data from SEM Analysis of Glass Ionomer-Dentin Interfaces (Comparative)

Parameter	Material Type	Value Range	Citation (for similar materials)
Shear Bond Strength (MPa)	Resin-Modified Glass Ionomer	10 - 25 MPa	[9]
Conventional Glass Ionomer		5 - 15 MPa	[10]
Interfacial Gap (µm)	Glass Ionomer Cements	5 - 20 µm	[11]
Hybrid Layer Thickness (µm)	Resin-Modified Glass Ionomer	0.5 - 2 µm	[12]

Experimental Protocols

This section outlines a comprehensive protocol for the preparation and SEM analysis of the **Shofu Hybond**-dentin interface.

Tooth Preparation

- Selection: Use freshly extracted, caries-free human third molars stored in a 0.5% chloramine T solution at 4°C.
- Sectioning: Create a flat dentin surface by sectioning the tooth mesio-distally using a slow-speed diamond saw under constant water cooling.
- Smear Layer Creation: Standardize the smear layer by polishing the dentin surface with 600-grit silicon carbide paper for 60 seconds under water irrigation.
- Cleaning: Clean the polished surfaces in an ultrasonic bath with distilled water for 5 minutes to remove debris.

Application of Shofu Hybond Cement

- Dentin Conditioning (Optional but Recommended): Apply a 10% polyacrylic acid conditioner for 10-20 seconds to the dentin surface to remove the smear layer and enhance chemical bonding. Rinse thoroughly with water for 30 seconds and gently air-dry, leaving the surface visibly moist.
- Cement Mixing: Mix the **Shofu Hybond** powder and liquid components on a cool, dry glass slab according to the manufacturer's instructions.[\[13\]](#) For Shofu Hy-Bond Glaslonomer CX-Smart, the standard powder-to-liquid ratio is one scoop to two drops.[\[13\]](#)
- Application: Apply the mixed cement to the prepared dentin surface in a consistent thickness.
- Restoration Placement: Place a composite resin block or a metallic/ceramic crown over the cement layer and apply firm pressure to ensure adaptation.
- Light Curing (for RMGI variants like Hy-Bond Resiglass): If using a resin-modified glass ionomer, light-cure the specimen according to the manufacturer's specified time and intensity.
- Storage: Store the restored teeth in distilled water at 37°C for 24 hours to allow for complete setting of the cement.

SEM Sample Preparation

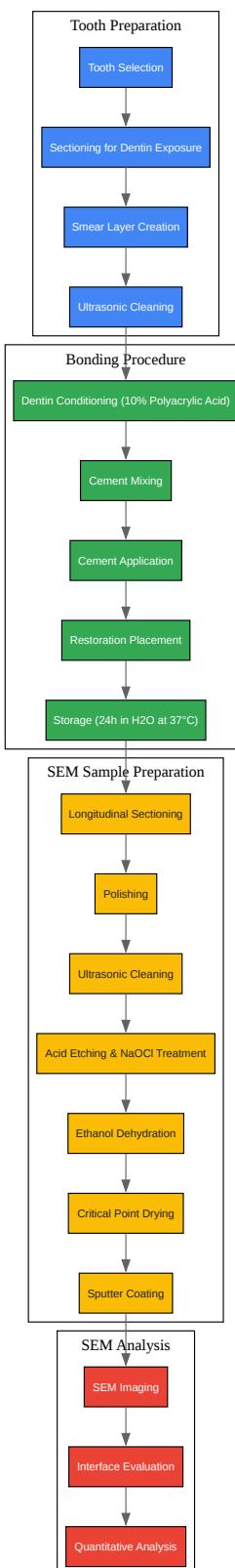
- Sectioning: Section the restored tooth longitudinally through the center of the restoration using a slow-speed diamond saw under copious water cooling to expose the dentin-cement interface.
- Polishing: Polish the sectioned surfaces with a series of silicon carbide papers of decreasing grit size (e.g., 600, 800, 1200, 2400 grit) under water cooling. Final polishing can be done with diamond pastes (e.g., 6 µm, 3 µm, 1 µm) on a polishing cloth.
- Cleaning: Ultrasonically clean the polished specimens in distilled water for 10 minutes to remove polishing debris.
- Etching (for visualization of hybrid layer): To better visualize the interfacial structures, immerse the specimens in 37% phosphoric acid for 15 seconds, followed by a 5% sodium hypochlorite solution for 10 minutes to remove the demineralized dentin matrix. Rinse thoroughly with distilled water.
- Dehydration: Dehydrate the specimens in a graded series of ethanol solutions (e.g., 50%, 70%, 90%, 95%, 100%) for 20 minutes each.
- Drying: Critical point dry the specimens to prevent distortion of the interfacial structures.
- Sputter Coating: Mount the dried specimens on aluminum stubs and sputter-coat them with a thin layer of gold or palladium (approximately 10-20 nm) to ensure conductivity for SEM imaging.

SEM Analysis

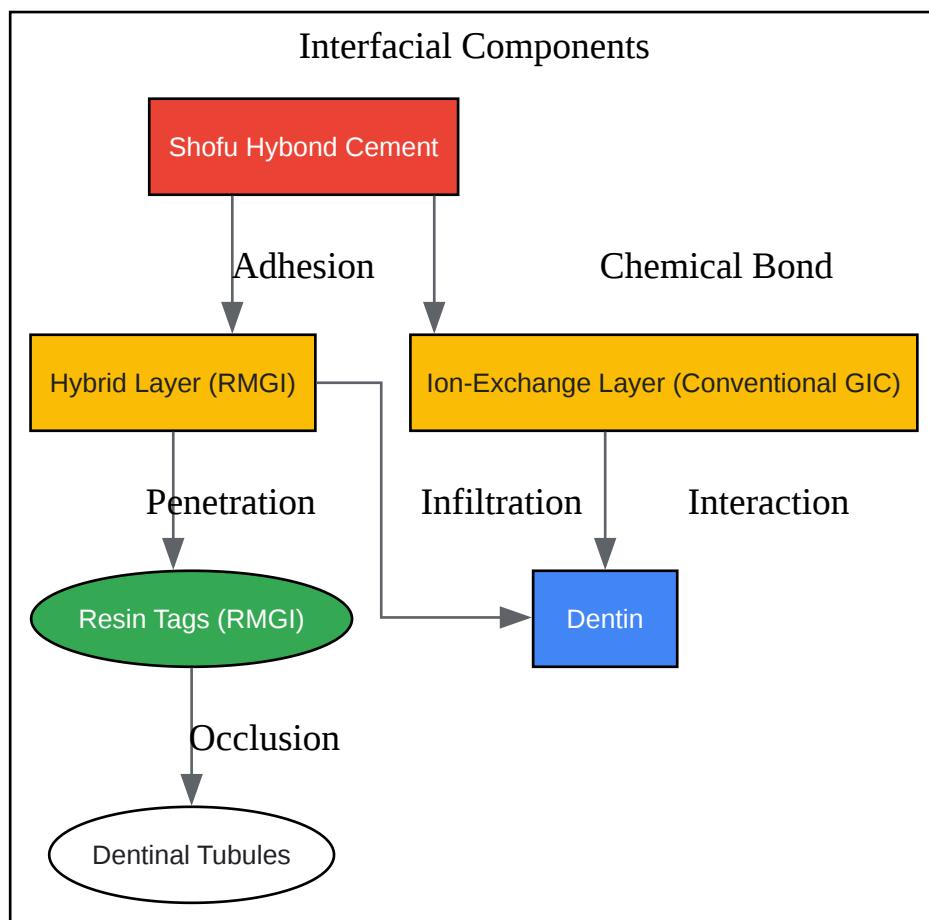
- Imaging: Examine the coated specimens under a scanning electron microscope at various magnifications (e.g., 500x, 1000x, 2000x, 5000x).
- Interface Evaluation: Carefully observe the interface between the **Shofu Hybond** cement and the dentin. Look for features such as:
 - Interfacial Gaps: Presence and width of any gaps between the cement and the dentin.
 - Hybrid Layer: Thickness and integrity of the hybrid layer (for resin-modified versions).

- Resin Tags: Presence, length, and morphology of resin tags within the dentinal tubules (for resin-modified versions).
- Cement Microstructure: Cohesiveness and presence of any voids or cracks within the cement.
- Image Analysis: Use appropriate image analysis software to perform quantitative measurements of interfacial gaps, hybrid layer thickness, and resin tag length from the captured SEM micrographs.

Mandatory Visualizations

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Caption: Experimental workflow for SEM analysis of the **Shofu Hybond**-dentin interface.



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Caption: Micromorphological features at the **Shofu Hybond**-dentin interface.

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